

"2-Nitro-1-propanol solubility in water and organic solvents"

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Compound of Interest

Compound Name: 2-Nitro-1-propanol

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Solubility Profile of 2-Nitro-1-propanol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-Nitro-1-propanol** in water and various organic solvents. Due to the limited availability of specific quantitative data in publicly accessible literature, this document focuses on qualitative solubility descriptions and provides a standardized experimental protocol for determining precise solubility values.

Quantitative Solubility Data

Extensive searches of scientific databases and chemical reference materials did not yield specific quantitative solubility data for **2-Nitro-1-propanol**. The compound is consistently described qualitatively. This information is summarized in the table below.

Solvent	CAS Number	Formula	Solubility Description	Citation
Water	7732-18-5	H ₂ O	Slightly soluble	[1][2][3][4][5]
Ethanol	64-17-5	C ₂ H ₅ OH	Readily soluble	[6]
Ethyl Acetate	141-78-6	C ₄ H ₈ O ₂	Readily soluble	[6]

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **2-Nitro-1-propanol**, adapted from the widely accepted shake-flask method. This method is suitable for generating precise quantitative solubility data.

Principle

The shake-flask method involves creating a saturated solution of the solute (**2-Nitro-1-propanol**) in the solvent of interest at a constant temperature. The concentration of the solute in the saturated solution is then determined analytically, which represents its solubility at that temperature.

Materials and Equipment

- **2-Nitro-1-propanol** (high purity)
- Solvent of interest (e.g., water, ethanol, ethyl acetate)
- Analytical balance
- Constant temperature shaker bath or incubator
- Centrifuge
- Syringe filters (e.g., 0.45 µm PTFE or other appropriate material)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC, GC)

Procedure

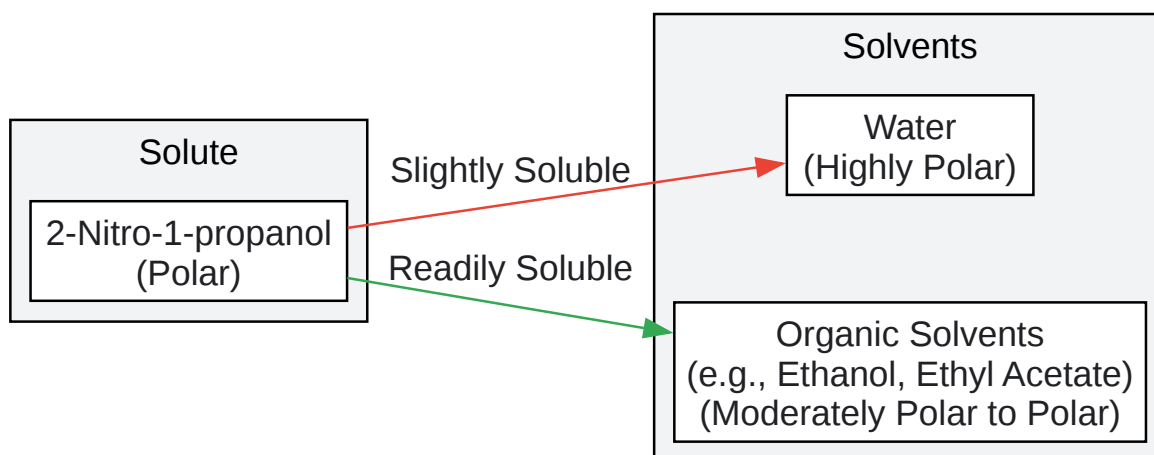
- **Preparation of Supersaturated Solution:** Add an excess amount of **2-Nitro-1-propanol** to a known volume of the solvent in a sealed flask or vial. The presence of undissolved solid is crucial to ensure saturation.
- **Equilibration:** Place the sealed flask in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C). Agitate the mixture for a sufficient period (typically 24-48 hours) to

ensure equilibrium is reached.

- **Phase Separation:** After equilibration, allow the solution to stand undisturbed at the same temperature for a period to allow the excess solid to settle. For finer suspensions, centrifugation can be used to facilitate separation.
- **Sample Withdrawal and Filtration:** Carefully withdraw an aliquot of the clear supernatant using a pipette. Immediately filter the aliquot using a syringe filter to remove any remaining undissolved microparticles. This step is critical to prevent overestimation of solubility.
- **Quantification:**
 - **Gravimetric Analysis:** A known volume of the filtered saturated solution can be evaporated to dryness, and the mass of the remaining **2-Nitro-1-propanol** is measured.
 - **Spectroscopic/Chromatographic Analysis:** Dilute the filtered saturated solution to a concentration that falls within the linear range of a pre-established calibration curve. Analyze the diluted solution using a suitable analytical technique (UV-Vis, HPLC, or GC) to determine the concentration of **2-Nitro-1-propanol**.
- **Data Reporting:** Express the solubility in appropriate units, such as grams per 100 mL of solvent (g/100 mL) or moles per liter (mol/L).

Visualization of Solubility Relationships

The following diagram illustrates the general solubility characteristics of **2-Nitro-1-propanol** based on the principles of "like dissolves like." The polarity of the solvent plays a key role in its ability to dissolve this polar nitroalcohol.



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Solubility of **2-Nitro-1-propanol** in Different Solvent Types.

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